

handling and safety precautions for 3,5-Dibromo-4-fluoroaniline

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Compound of Interest

Compound Name: 3,5-Dibromo-4-fluoroaniline

Cat. No.: B1419471

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Technical Support Center: 3,5-Dibromo-4-fluoroaniline

Welcome to the technical support guide for **3,5-Dibromo-4-fluoroaniline** (CAS No. 1003709-35-0). This document provides essential safety protocols, handling procedures, and emergency troubleshooting for researchers and professionals in drug development. Given that the toxicological properties of this compound have not been thoroughly investigated, a conservative and rigorous approach to safety is paramount.^[1] This guide is structured to address practical questions and issues you may encounter during your experiments.

Chemical and Physical Properties

A summary of the known quantitative data for **3,5-Dibromo-4-fluoroaniline** is presented below. This information has been compiled from various chemical supplier databases.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Br ₂ FN	[1]
Molecular Weight	268.91 g/mol	[1] [2]
Appearance	Solid (powder/crystals)	N/A
Boiling Point	297.2 ± 35.0 °C at 760 mmHg	[2]
Density	2.1 ± 0.1 g/cm ³	[2]
Flash Point	133.5 ± 25.9 °C	[2]
CAS Number	1003709-35-0	[1]

Frequently Asked Questions (FAQs)

Handling and Storage

Q1: What are the primary hazards associated with **3,5-Dibromo-4-fluoroaniline**?

A1: The primary hazards are related to its potential toxicity upon exposure. Although comprehensive toxicological data is unavailable, it is classified as potentially causing skin irritation, serious eye irritation, and respiratory irritation if inhaled.[\[1\]](#)[\[3\]](#) Due to its classification as a halogenated aniline, it should be treated as harmful if swallowed, in contact with skin, or if inhaled. The precautionary principle dictates that we handle it with a high degree of caution to avoid all routes of exposure.

Q2: What is the mandatory Personal Protective Equipment (PPE) when working with this compound?

A2: A multi-level PPE protocol is required to minimize exposure.

- Engineering Controls: All handling of **3,5-Dibromo-4-fluoroaniline**, including weighing and transfers, must be conducted within a certified chemical fume hood to control airborne dust and vapors.[\[4\]](#)
- Hand Protection: Double-gloving is mandatory. Use a pair of nitrile gloves as the inner layer and a chemically resistant outer glove (e.g., neoprene or butyl rubber).[\[4\]](#) This is crucial

because it provides protection during the de-gloving process if the outer glove becomes contaminated. Discard gloves immediately if contamination is suspected.[4]

- Eye and Face Protection: Chemical safety goggles and a full-face shield are required to protect against splashes and airborne particles.[4]
- Body Protection: A flame-resistant lab coat is the minimum requirement. For procedures with a higher risk of spillage, such as handling larger quantities, a chemical-resistant apron over the lab coat is necessary.[4][5]

Q3: How should I properly store **3,5-Dibromo-4-fluoroaniline**?

A3: Proper storage is critical for maintaining the compound's integrity and ensuring safety. Store it in a tightly closed container in a cool, dry, and well-ventilated area.[3][6][7] Keep it away from incompatible materials, particularly strong oxidizing agents, to prevent hazardous reactions.[8] The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Q4: Can I handle small quantities of this compound on an open bench?

A4: No. All manipulations of **3,5-Dibromo-4-fluoroaniline**, regardless of quantity, must be performed inside a certified chemical fume hood.[4] The primary risk with solid compounds is the generation of fine dust during transfer, which can be easily inhaled.[1][9] A fume hood provides the necessary containment to prevent respiratory exposure.

Emergency Procedures

Q5: What are the correct first-aid procedures for different types of exposure?

A5: Immediate and correct first aid is critical. Always have the Safety Data Sheet (SDS) available for emergency responders.[1]

- Inhalation: Immediately move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[1][9]
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1]

- Eye Contact: Immediately rinse the eyes thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][5][6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse their mouth with water and seek immediate medical attention.[1][9]

Q6: What is the procedure for cleaning up a small spill (e.g., <1 gram)?

A6: For a small spill within a fume hood:

- Ensure you are wearing the full mandatory PPE (double gloves, goggles, face shield, lab coat).
- Prevent the generation of dust. Do not sweep dry powder.[7][10]
- Gently cover the spill with an inert absorbent material like sand or vermiculite.[7][8]
- Carefully scoop the mixture into a suitable, labeled, and sealed container for hazardous waste disposal.[1][10]
- Decontaminate the area with an appropriate solvent (e.g., isopropanol, ethanol) and then wash with soap and water.
- Dispose of all contaminated materials (absorbent, gloves, wipes) as hazardous waste.

Q7: How should I dispose of waste containing **3,5-Dibromo-4-fluoroaniline**?

A7: All waste, including unused product and contaminated materials, must be treated as hazardous waste.[8]

- Collect waste in suitable, closed, and clearly labeled containers.[1]
- Do not mix with other waste streams unless compatibility is confirmed.
- Arrange for disposal through a licensed professional waste disposal service.[1] The compound may require a chemical incinerator equipped with an afterburner and scrubber for

proper destruction.[1] Always follow all federal, state, and local regulations for hazardous waste disposal.[8]

Troubleshooting Guide

Problem: I observed dust becoming airborne while weighing and transferring the solid compound.

- Immediate Action: Stop the procedure. Ensure the fume hood sash is at the lowest practical working height to maximize containment.
- Causality: The static nature of fine powders or turbulent airflow within the hood can cause dust to become airborne. Standard weighing paper can exacerbate this.
- Solution: Use an anti-static weighing dish or a micro-spatula to make slow, deliberate transfers. If dust is a persistent issue, consider briefly placing an ionizing bar at the fume hood entrance to dissipate static charge. For frequent use, preparing a stock solution in a suitable solvent (if your protocol allows) can eliminate the risks associated with handling the powder directly.

Problem: My outer glove became contaminated during the experiment.

- Immediate Action: Stop your work in a safe manner.
- Causality: Direct contact with the chemical or a contaminated surface.
- Solution: Follow the proper de-gloving procedure inside the fume hood.
 - With your gloved dominant hand, pinch the cuff of the contaminated glove on your non-dominant hand.
 - Peel it off, turning it inside out, without touching the contaminated outer surface with your skin. Hold the removed glove in your still-gloved dominant hand.
 - Slide two fingers of your now-bare non-dominant hand under the cuff of the remaining glove on your dominant hand.
 - Peel this glove off, turning it inside out and enclosing the first glove within it.

- Dispose of the bundled gloves in the designated hazardous waste container.
- Wash your hands thoroughly before putting on a new pair of gloves.

Experimental Protocol: Safe Weighing and Transfer of 3,5-Dibromo-4-fluoroaniline

This protocol outlines the essential steps for safely weighing the solid compound and preparing a solution.

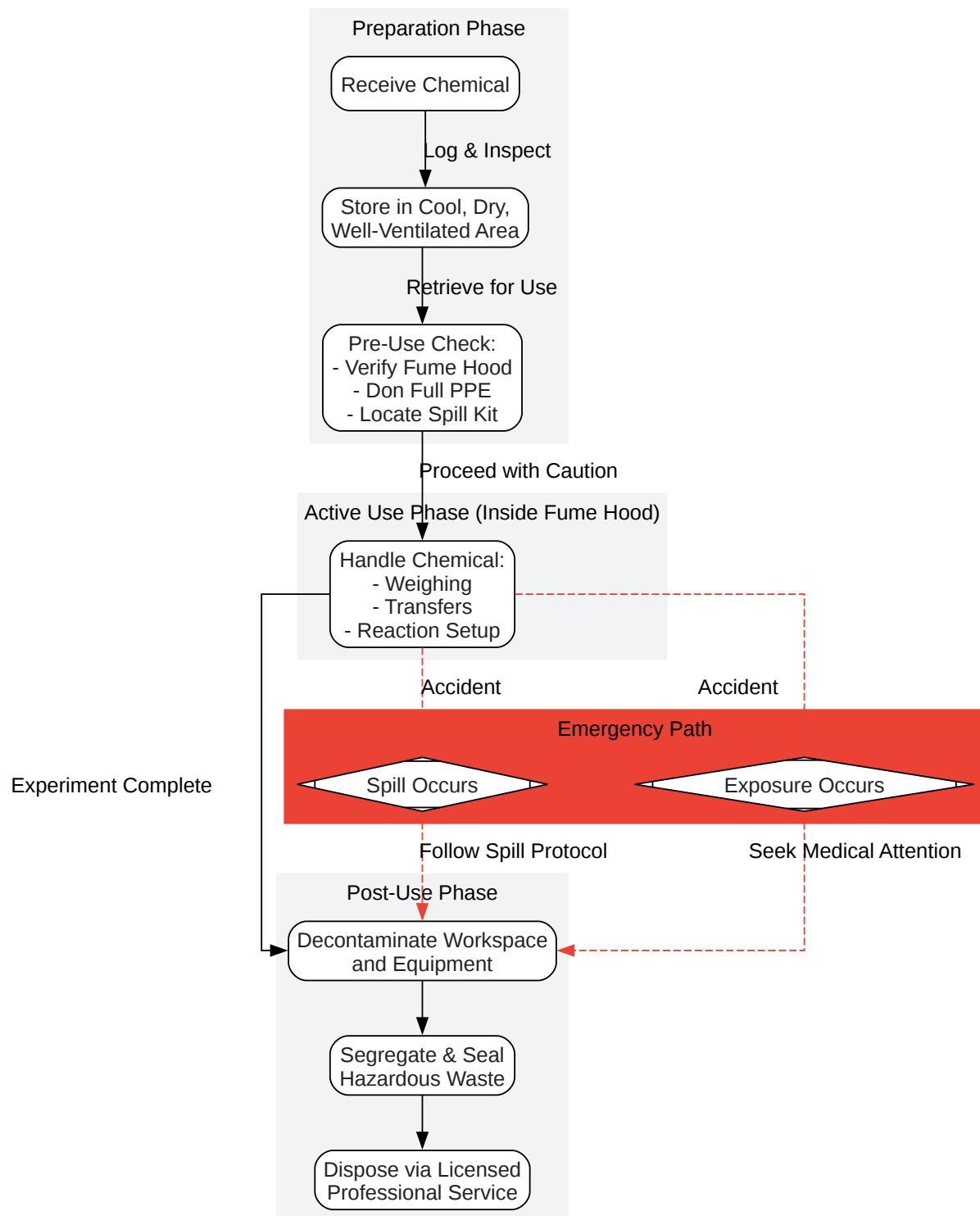
- Pre-Experiment Safety Check:
 - Verify the chemical fume hood has a current certification sticker.
 - Ensure an appropriate chemical spill kit and emergency eyewash/shower station are accessible.^[6]
 - Don all required PPE: lab coat, double gloves, safety goggles, and face shield.
- Weighing Procedure (Inside Fume Hood):
 - Place an analytical balance inside the fume hood or use a top-pan balance if high precision is not required.
 - Use an anti-static weighing boat or a tared glass vial to contain the solid.
 - Slowly open the main container of **3,5-Dibromo-4-fluoroaniline**. Avoid any sudden movements that could create airborne dust.
 - Using a clean spatula, carefully transfer the desired amount of solid to the weighing boat/vial.
 - Securely close the main container immediately after transfer.
- Solution Preparation:
 - Place the destination flask, containing a magnetic stir bar and the bulk of the required solvent, on a stir plate inside the fume hood.

- Carefully add the weighed solid to the solvent in the flask.
- Use a small amount of the solvent to rinse the weighing boat/vial, transferring the rinse into the destination flask to ensure a complete quantitative transfer.
- Stir the mixture until the solid is fully dissolved.

- Post-Procedure Cleanup:
 - Wipe down the spatula and any surfaces within the fume hood with a damp cloth or towel to remove any residual powder.
 - Dispose of the weighing boat and cleaning materials in the designated solid hazardous waste container.
 - Follow the correct de-gloving procedure and dispose of gloves.
 - Wash hands thoroughly with soap and water.

Safety and Handling Workflow

The following diagram illustrates the critical safety checkpoints throughout the lifecycle of using **3,5-Dibromo-4-fluoroaniline** in the laboratory.

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